

Introduction: The Cyclohexanone Scaffold as a Privileged Pharmacophore

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Compound of Interest

Compound Name: 2-(2-Methylbenzoyl)cyclohexanone

CAS No.: 7402-38-2

Cat. No.: B8703084

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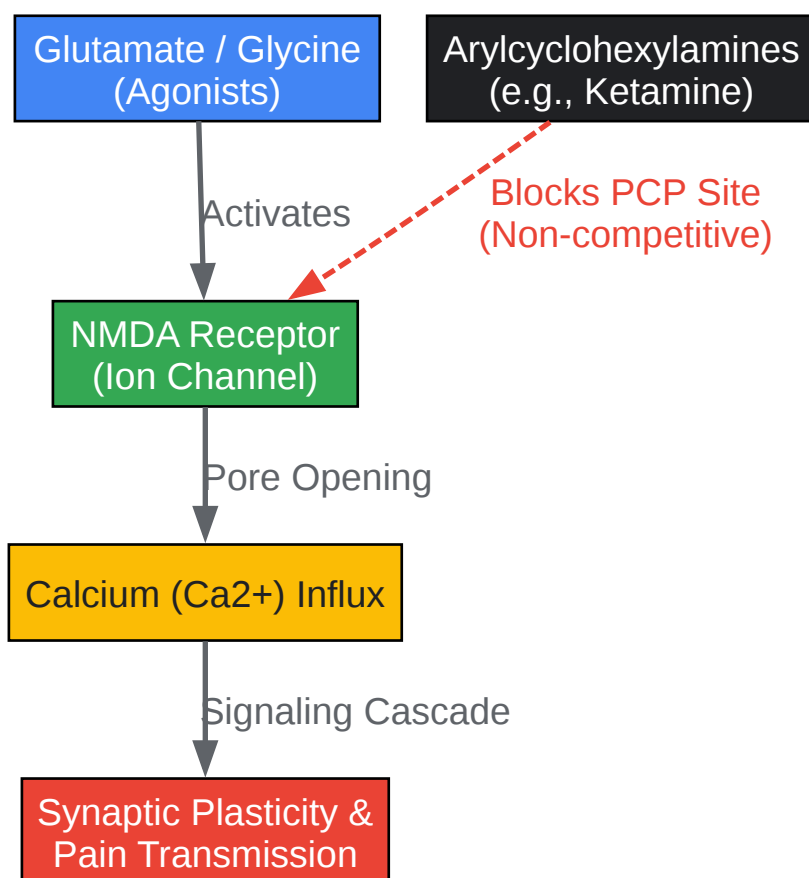
Substituted cyclohexanones represent a highly versatile class of cyclic ketones that serve as foundational building blocks in modern medicinal chemistry. Their unique stereoelectronic properties, governed by the dynamic thermodynamic equilibrium between axial and equatorial conformers, allow for the precise spatial orientation of pharmacophoric groups[1]. This conformational flexibility is critical for predicting reactivity and biological activity, enabling these molecules to interact with diverse therapeutic targets ranging from central nervous system (CNS) receptors to microbial enzymes[1].

Arylcyclohexylamines: NMDA Receptor Antagonism and CNS Modulation

The most historically and clinically significant class of substituted cyclohexanones is the arylcyclohexylamines, which include phencyclidine (PCP), ketamine, and their designer derivatives[2]. The defining pharmacological characteristic of this class is their action as non-competitive antagonists at the N-methyl-D-aspartate (NMDA) receptor[2].

Mechanistic Causality: The NMDA receptor is a glutamate-gated ion channel essential for synaptic plasticity and pain transmission. Arylcyclohexylamines bind specifically to the "PCP binding site" located deep within the ion channel pore[2]. This binding physically occludes the channel, blocking the influx of calcium ions (Ca^{2+}) and thereby inhibiting excitatory glutamatergic neurotransmission[2].

Stereochemical Dependency: The three-dimensional structure of the substituted cyclohexanone ring dictates its antagonistic efficacy. For instance, the S(+)-enantiomer of ketamine exhibits four times the affinity for the PCP binding site compared to its R(-)-counterpart, rendering it twice as active as the racemic mixture[3].



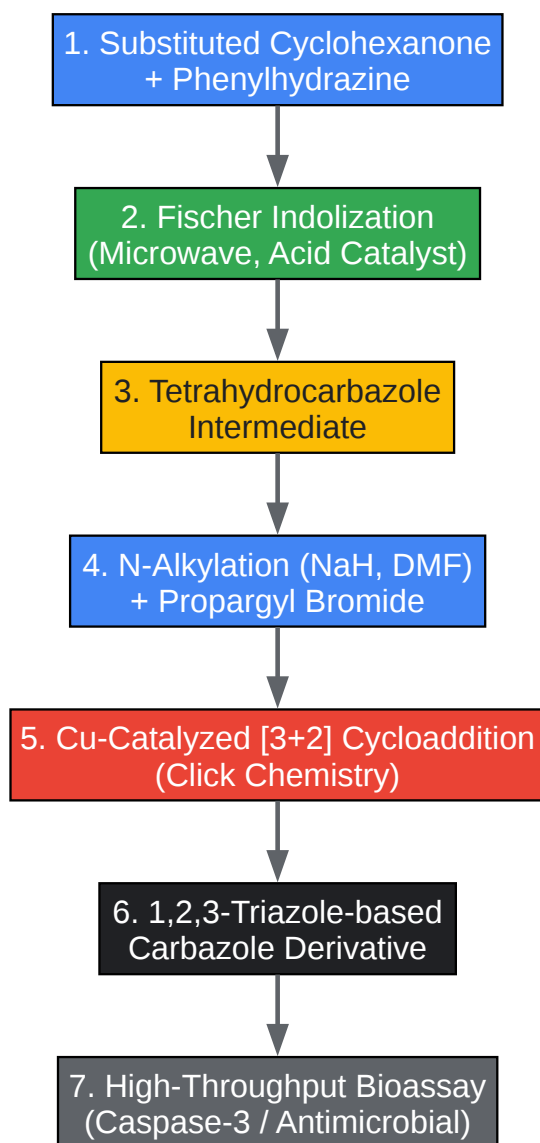
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NMDA Receptor Signaling Pathway and Arylcyclohexylamine Blockade Mechanism

Beyond the CNS: Antimicrobial and Anticancer Applications

Recent advancements in synthetic chemistry have repurposed the substituted cyclohexanone scaffold to develop novel antimicrobial and anticancer agents. By utilizing substituted cyclohexanones as precursors, researchers can synthesize complex, multi-targeted heterocycles such as tetrahydrocarbazoles[4].

Through a sequence of Fischer indolization and copper-catalyzed Huisgen [3+2] cycloaddition (click chemistry), cyclohexanones are transformed into 1,2,3-triazole-based carbazole derivatives[4]. These compounds exhibit profound biological activity by acting as potent inhibitors of caspase-3 and 17-beta-hydroxy steroid dehydrogenase type 1, which are critical targets in oncology and microbial resistance[4].



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Step-by-Step Synthetic Workflow for Cyclohexanone-Derived Triazole Agents

Quantitative Data: Pharmacological Profiles

To summarize the diverse biological activities and receptor affinities of substituted cyclohexanones, the following tables consolidate key quantitative and qualitative data.

Table 1: Pharmacological Profiles of Substituted Cyclohexanone Derivatives

Compound Class	Primary Target / Mechanism	Key Biological Activity	Stereochemical Dependency
Arylcyclohexylamines	NMDA Receptor (PCP binding site)	Dissociative anesthetic, analgesic	High (e.g., S(+)-ketamine > R(-)-ketamine)
Tetrahydrocarbazoles	Caspase-3, 17 β -HSD type 1	Anticancer, Antimicrobial	Moderate (Substituent position dictates pocket fit)
2-Halocyclohexanones	Conformational equilibrium	Precursors for bioactive scaffolds	High (Axial/Equatorial ratio affects reactivity)

Table 2: Representative Receptor Affinities and Activities

Derivative / Enantiomer	Target Receptor	Relative Affinity / Activity	Reference
Racemic Ketamine	NMDA Receptor	Baseline (1x)	[3]
S(+)-Ketamine	NMDA Receptor	2x vs Racemate (4x vs R-isomer)	[3]
1,2,3-Triazole-Tetrahydrocarbazoles	Caspase-3	High (Docking & In Vitro confirmed)	[4]

Experimental Workflows: Self-Validating Protocols

As a Senior Application Scientist, ensuring reproducibility and data integrity is paramount. The following protocols for synthesizing and evaluating substituted cyclohexanone derivatives are designed as self-validating systems, incorporating internal checks to prevent false positives and procedural failures.

Protocol A: Microwave-Assisted Synthesis of Tetrahydrocarbazole Intermediates

- Objective: Convert substituted cyclohexanones into tetrahydrocarbazoles via Fischer indolization.
- Causality of Choice: Conventional thermal heating often results in prolonged reaction times and thermal degradation of the cyclohexanone ring. Microwave irradiation is selected to accelerate the cyclization of the intermediate hydrazone, maximizing yield and purity[4].
- Step-by-Step Methodology:
 - Reagent Preparation: Equimolar amounts of the substituted cyclohexanone and phenylhydrazine are dissolved in glacial acetic acid (acting as both solvent and acid catalyst).
 - Microwave Irradiation: The mixture is subjected to microwave irradiation (e.g., 90°C, 150W) for 10–15 minutes.
 - In-Process Validation (TLC):(Self-Validation Step) Co-spot the reaction mixture against the starting cyclohexanone on a silica TLC plate. The complete disappearance of the cyclohexanone spot validates the consumption of the starting material. If the spot persists, irradiation is extended in 5-minute increments.
 - Workup & Isolation: Quench the reaction with ice water, neutralize with saturated NaHCO_3 , and extract with ethyl acetate.
 - Structural Confirmation:(Self-Validation Step) Obtain a crude ^1H -NMR and ^{13}C -NMR spectrum. The disappearance of the cyclohexanone carbonyl carbon signal and the appearance of the indole NH proton (~8.0 ppm) definitively validate successful cyclization before proceeding to downstream N-alkylation[4].

Protocol B: High-Throughput Antimicrobial Susceptibility Assay (REMA)

- Objective: Evaluate the biological activity of the synthesized cyclohexanone derivatives.
- Causality of Choice: Substituted cyclohexanone derivatives (like triazole-carbazoles) are highly lipophilic. Standard agar well diffusion assays often yield false negatives due to poor compound diffusion through the aqueous agar matrix. The Resazurin Microtiter Assay

(REMA) in liquid broth is chosen to eliminate diffusion artifacts and provide a clear, binary colorimetric endpoint.

- Step-by-Step Methodology:
 - Inoculum Preparation: Standardize bacterial suspensions (e.g., *S. aureus*, *E. coli*) to a 0.5 McFarland standard.
 - Serial Dilution: Perform two-fold serial dilutions of the cyclohexanone derivative in a 96-well plate using Mueller-Hinton broth.
 - Control Integration:(Self-Validation Step) Every plate must include:
 - Sterility Control: Broth only (Must remain blue; validates aseptic technique).
 - Growth Control: Broth + Bacteria (Must turn pink; validates bacterial viability).
 - Positive Control: Standard Antibiotic like Ciprofloxacin (Validates assay sensitivity).
 - Incubation & Resazurin Addition: Incubate for 18 hours at 37°C. Add 10 µL of resazurin indicator (0.015%) to all wells and incubate for an additional 2 hours.
 - Endpoint Determination: The Minimum Inhibitory Concentration (MIC) is visually validated as the lowest concentration well that remains strictly blue (indicating total inhibition of bacterial metabolism). Any pink shift invalidates the well as "inhibited."

References[2] Title: The Arylcyclohexylamine Class: A Technical Guide to its Discovery, History, and Pharmacology

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